

# Tin(II) Oxalate: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tin(II) oxalate*

Cat. No.: *B129317*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **tin(II) oxalate** (CAS No. 814-94-8). The information is compiled and presented to meet the needs of professionals in research and drug development, with a focus on quantitative data, experimental context, and clear visual representations of safety protocols.

## Chemical and Physical Properties

**Tin(II) oxalate**, also known as stannous oxalate, is a white, crystalline powder.<sup>[1]</sup> It is sparingly soluble in water but soluble in dilute hydrochloric acid.<sup>[2][3]</sup> The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	C <sub>2</sub> O <sub>4</sub> Sn	[4][5]
Molecular Weight	206.73 g/mol	[4][5][6]
Appearance	White to off-white crystalline powder/solid	[1][4]
Odor	Odorless or with a faint, non-distinct scent	[7]
Melting Point	280 °C (536 °F; 553 K) with decomposition	[1][2]
Density	3.56 g/cm <sup>3</sup>	[2]
Solubility in water	0.5 g/L	[2]
Flash Point	Not applicable	[6]

## Toxicological Data

**Tin(II) oxalate** is classified as harmful if swallowed or in contact with skin.[8] The primary toxicological concern arises from both the tin component, which can affect organs with prolonged exposure, and the oxalate ion.[7][9]

Toxicity Metric	Value	Species	Route	References
LD50 (Median Lethal Dose)	3620 mg/kg	Rat	Oral	[4][8]
LD50 (Median Lethal Dose)	3400 mg/kg	Rat	Oral	[10]

Note on Toxicity Values: The slight variation in reported LD50 values is common and can depend on the specific experimental conditions.

## Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. **Tin(II) oxalate** has the following GHS classifications:

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word	References
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	[8][11]	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	Warning	[8][11]	
Skin Corrosion/Irritation	1C	H314: Causes severe skin burns and eye damage	Danger	[6][11][12]	
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage	Danger	[2][11]	
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	Danger	[6][12]	
Skin Sensitization	1	H317: May cause an allergic skin reaction	Warning	[6][11]	

---

Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure	Danger	<a href="#">[6]</a> <a href="#">[9]</a>
--	---	---	--------	---

---

## Experimental Protocols

### Acute Oral Toxicity (LD50) Determination (Based on OECD Test Guideline 401)

The reported oral LD50 value for **tin(II) oxalate** in rats was likely determined following a protocol similar to the now-rescinded OECD Test Guideline 401 or its subsequent alternatives (e.g., OECD 420, 423, 425).[\[1\]](#)[\[9\]](#)[\[10\]](#) These guidelines are internationally recognized standards for assessing the acute toxicity of chemicals.[\[4\]](#)[\[8\]](#)

Objective: To determine the median lethal dose (LD50) of a substance when administered orally in a single dose.[\[9\]](#)

Methodology:

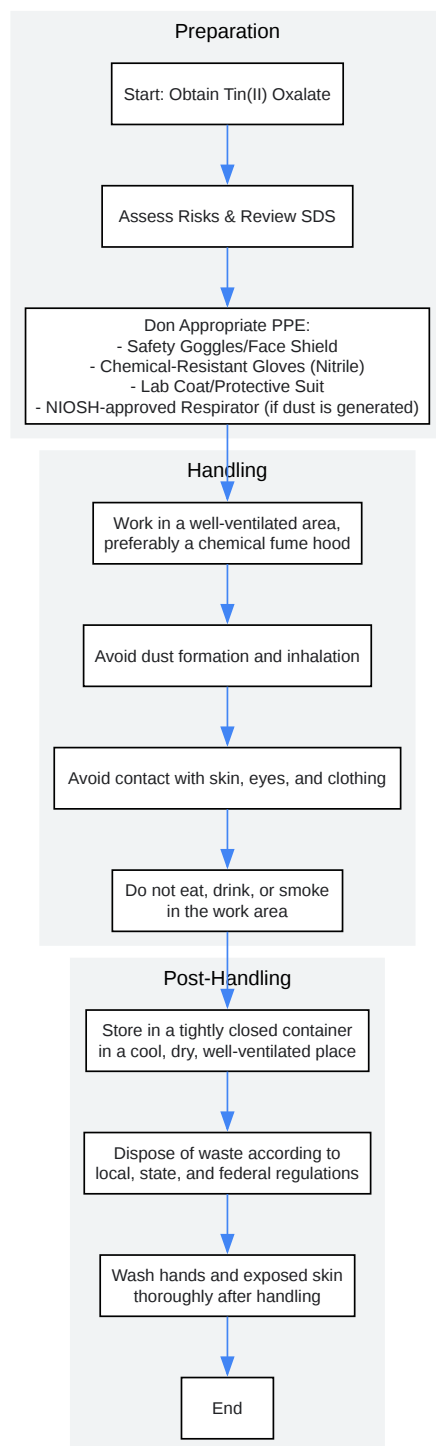
- Test Animals: Healthy, young adult laboratory rats of a single strain are used.[\[2\]](#)[\[9\]](#) Both sexes may be used, but studies often use a single sex, typically females, as they can be more sensitive.[\[13\]](#)
- Housing and Acclimatization: Animals are housed in controlled conditions with a specific temperature (around 22°C ± 3°C) and humidity (30-70%).[\[9\]](#) They are allowed to acclimatize to the laboratory conditions before the study begins.
- Dose Preparation: The test substance, **tin(II) oxalate**, is typically prepared as a solution or suspension in a suitable vehicle (e.g., water or a corn oil).
- Administration: The substance is administered in graduated doses to several groups of fasted animals.[\[9\]](#)[\[13\]](#) A single dose is given to each animal via oral gavage.[\[9\]](#)

- Observation: Animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea, lethargy), and changes in body weight for a period of at least 14 days.<sup>[5]</sup><sup>[9]</sup>
- Necropsy: All animals that die during the study and all surviving animals at the end of the observation period are subjected to a gross necropsy to identify any pathological changes.<sup>[9]</sup>
- Data Analysis: The LD50 is calculated statistically as the dose that is expected to cause death in 50% of the test animals.<sup>[9]</sup>

## Handling Precautions and Personal Protective Equipment (PPE)

Proper handling of **tin(II) oxalate** is crucial to minimize exposure and ensure laboratory safety. The following diagram illustrates the recommended workflow for handling this compound.

## Safe Handling Workflow for Tin(II) Oxalate

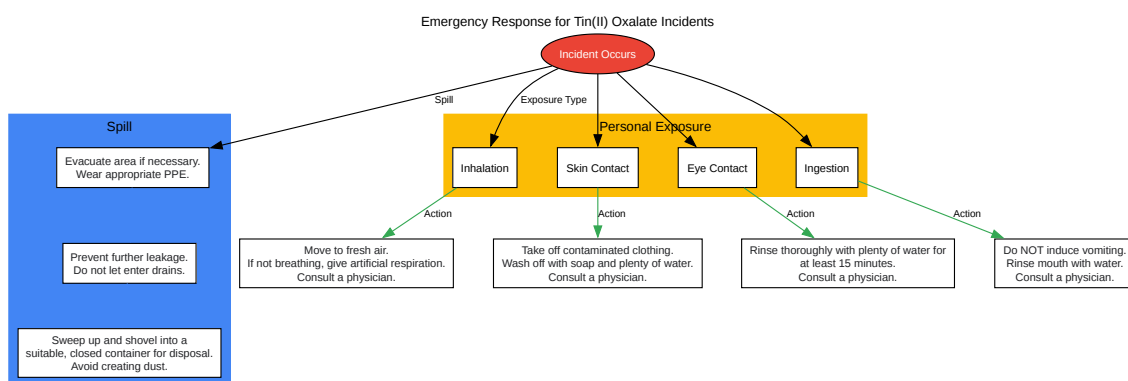


[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for the safe handling of **tin(II) oxalate**.

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is necessary. The following decision tree outlines the recommended emergency response procedures.



[Click to download full resolution via product page](#)

Caption: A decision tree for emergency response to incidents involving **tin(II) oxalate**.

## Fire and Explosion Data

**Tin(II) oxalate** is not flammable.[10] However, in the event of a fire, suitable extinguishing media include water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][8]



Firefighters should wear self-contained breathing apparatus.[4][8] Upon thermal decomposition, it can release irritating gases and vapors, including carbon oxides and tin/tin oxides.[4][14]

## Storage and Disposal

**Storage:** Store **tin(II) oxalate** in a cool, dry, and well-ventilated place.[8][14] Keep the container tightly closed.[4][8]

**Disposal:** Dispose of unused product and contaminated packaging as hazardous waste in accordance with local, state, and federal regulations.[8] Do not allow the product to enter drains.[4][8]

**Disclaimer:** This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the SDS provided by the manufacturer before handling any chemical.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scribd.com [scribd.com]
- 2. CCOHS: What is a LD<sub>50</sub> and LC<sub>50</sub>? [ccohs.ca]
- 3. Tin(II) oxalate - Wikipedia [en.wikipedia.org]
- 4. oecd.org [oecd.org]
- 5. dtsc.ca.gov [dtsc.ca.gov]
- 6. lib3.dss.go.th [lib3.dss.go.th]
- 7. oecd.org [oecd.org]
- 8. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]

- 10. Opportunities for reduction in acute toxicity testing via improved design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. oecd.org [oecd.org]
- 12. OECD Chemical Testing Guidelines 2025 Updated [auxilife.com]
- 13. fda.gov [fda.gov]
- 14. oecd.org [oecd.org]
- To cite this document: BenchChem. [Tin(II) Oxalate: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129317#tin-ii-oxalate-safety-data-sheet-and-handling-precautions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)